

physical and chemical properties of Glabrocoumarone B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glabrocoumarone B*

Cat. No.: *B1252656*

[Get Quote](#)

Glabrocoumarone B: A Technical Guide for Researchers

An In-depth Whitepaper on the Physical, Chemical, and Biological Properties of a Promising Natural Compound

Glabrocoumarone B, a pyrano-2-arylbenzofuran derivative first isolated from the roots of *Glycyrrhiza glabra* (licorice), is a natural compound of growing interest to the scientific community. This technical guide provides a comprehensive overview of its known physical and chemical properties, along with an exploration of its potential biological activities, to support researchers, scientists, and drug development professionals in their investigations of this molecule.

Core Physical and Chemical Properties

Glabrocoumarone B is a solid at room temperature with a melting point of 168-169 °C.^[1] Its molecular formula is C₁₉H₁₆O₄, corresponding to a molecular weight of 308.3 g/mol.^[1] The compound is also known by its synonym, Glyinflanin H.

Table 1: Physical and Chemical Properties of **Glabrocoumarone B**

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₆ O ₄	PubChem[1]
Molecular Weight	308.3 g/mol	PubChem[1]
Physical State	Solid	Human Metabolome Database[1]
Melting Point	168 - 169 °C	Human Metabolome Database[1]
IUPAC Name	6-(6-hydroxy-1-benzofuran-2-yl)-2,2-dimethylchromen-5-ol	PubChem[1]
InChI	InChI=1S/C19H16O4/c1-19(2)8-7-14-15(23-19)6-5-13(18(14)21)17-9-11-3-4-12(20)10-16(11)22-17/h3-10,20-21H,1-2H3	PubChem[1]
SMILES	CC1(C=CC2=C(O1)C=CC(=C2O)C3=CC4=C(O3)C=C(C=C4)O)C	PubChem[1]

Note: Further quantitative data on properties such as boiling point, density, and solubility in various solvents are not readily available in the surveyed literature.

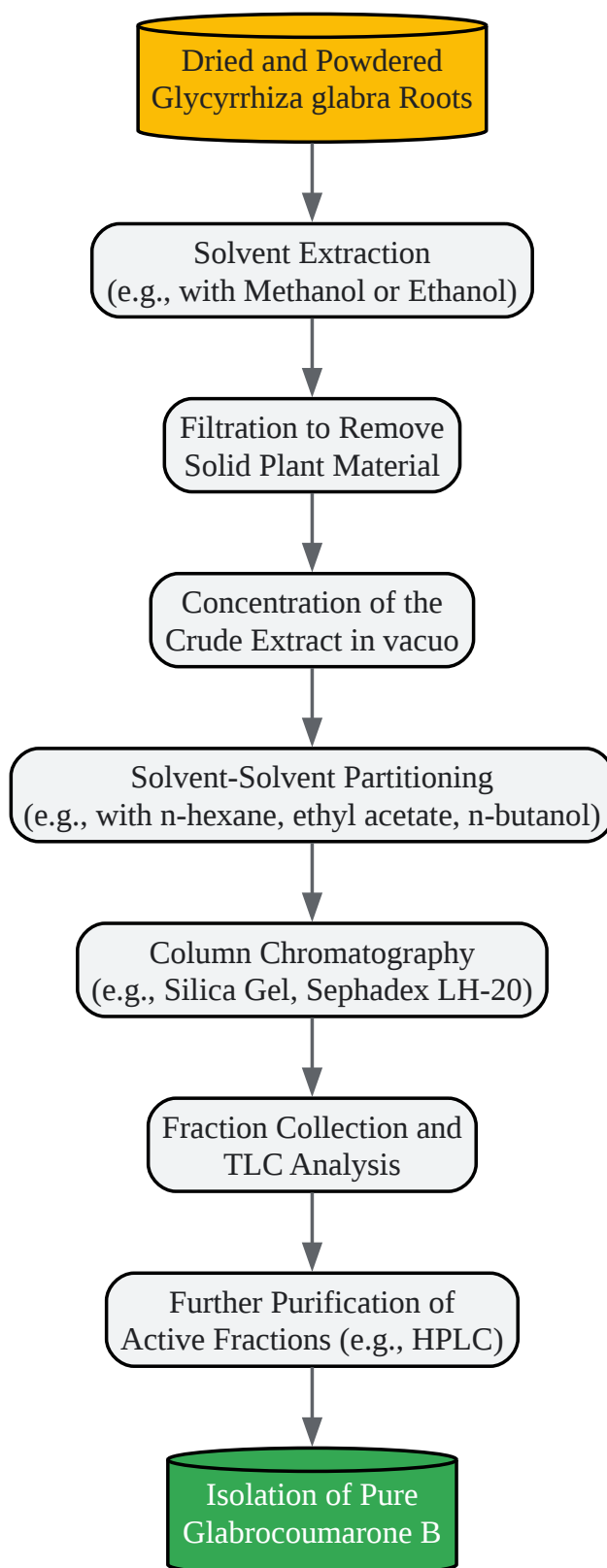
Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification of **Glabrocoumarone B**. While the primary literature describing its isolation would contain specific spectral data, this information is not broadly indexed in publicly available databases. Researchers should refer to the original publication by Kinoshita et al. for detailed ¹H-NMR, ¹³C-NMR, Mass Spectrometry, and Infrared Spectroscopy data.

Experimental Protocols

Isolation of Glabrocoumarone B from Glycyrrhiza glabra

The original isolation of **Glabrocoumarone B** was reported from the commercially available licorice of *Glycyrrhiza glabra* origin. The general procedure for isolating flavonoids from plant material typically involves the following steps. Please note, this is a generalized protocol, and the specific details from the original publication should be consulted for replication.



[Click to download full resolution via product page](#)

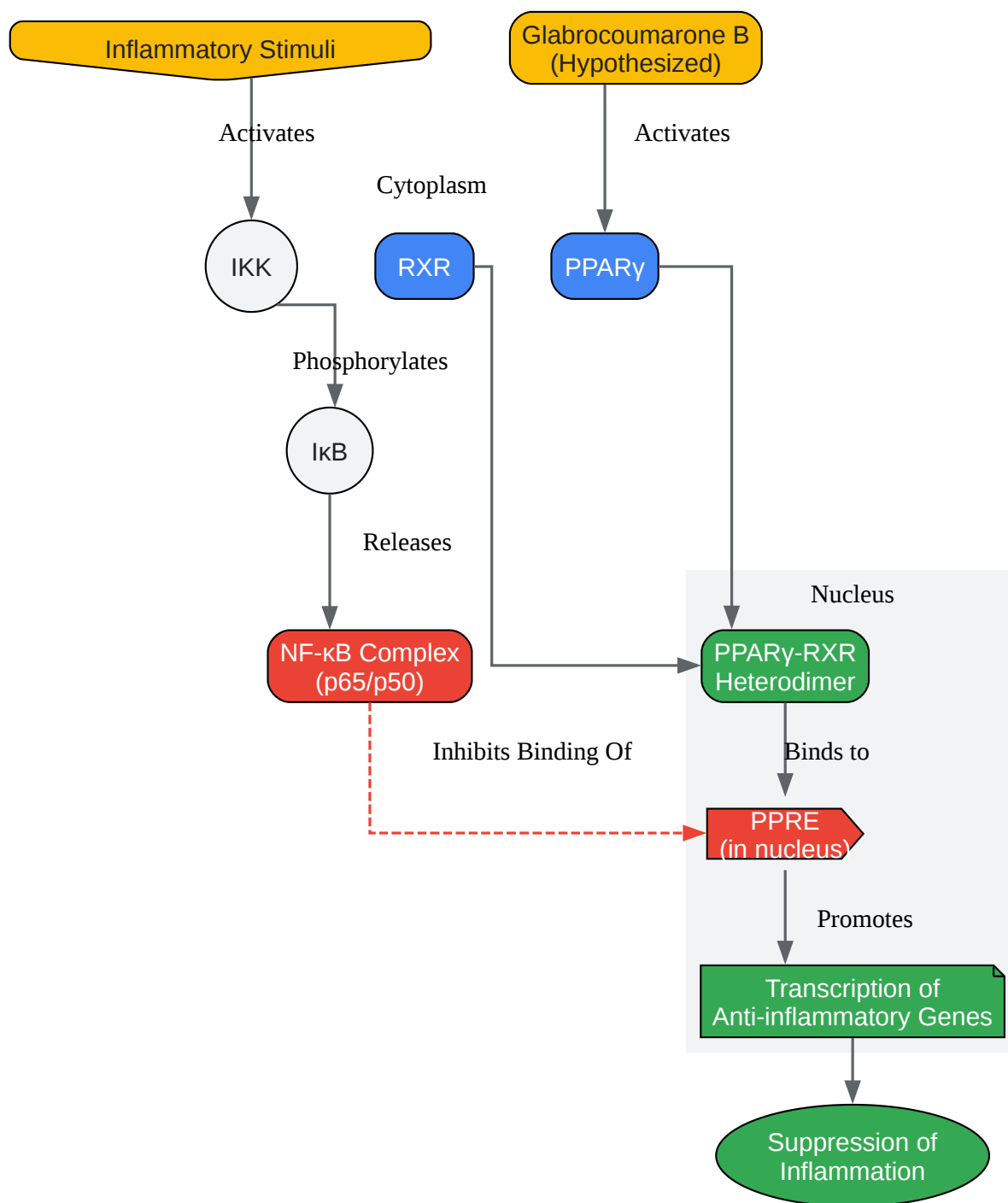
Caption: Generalized workflow for the isolation of **Glabrocoumarone B**.

Potential Biological Activities and Signaling Pathways

While specific studies on the biological activities of **Glabrocoumarone B** are limited, the activities of other flavonoids isolated from Glycyrrhiza species, such as glabridin and glabrone, suggest potential therapeutic applications. These related compounds have demonstrated anti-inflammatory, antioxidant, and anticancer properties.

Potential Anti-inflammatory Activity via PPAR γ Agonism

Several flavonoids from licorice have been identified as agonists of the Peroxisome Proliferator-Activated Receptor Gamma (PPAR γ), a key regulator of inflammation and metabolism. Activation of PPAR γ can lead to the inhibition of pro-inflammatory signaling pathways, such as the NF- κ B pathway.

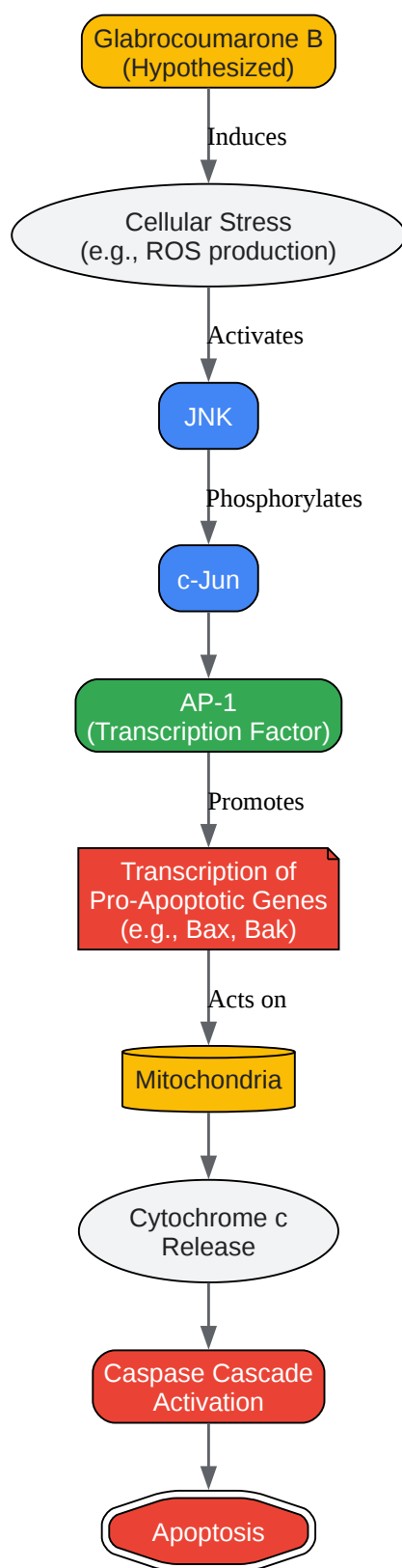


[Click to download full resolution via product page](#)

Caption: Hypothesized anti-inflammatory action via PPAR γ activation.

Potential Anticancer Activity through Apoptosis Induction

Many flavonoids exhibit anticancer properties by inducing apoptosis (programmed cell death) in cancer cells. One of the key signaling pathways involved in apoptosis is the JNK (c-Jun N-terminal kinase) pathway, which can be activated by cellular stress.



[Click to download full resolution via product page](#)

Caption: Potential pro-apoptotic signaling pathway for **Glabrocoumarone B**.

Conclusion

Glabrocoumarone B represents a structurally interesting natural product with potential for further investigation in the fields of medicinal chemistry and pharmacology. While its physical and chemical properties are partially characterized, there is a clear need for more in-depth studies to elucidate its full biological activity profile and mechanisms of action. This guide serves as a foundational resource to encourage and support future research into this promising compound. Researchers are strongly encouraged to consult the primary literature for detailed experimental procedures and data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NF- κ B as a target for modulating inflammatory responses. — The Kennedy Institute of Rheumatology [kennedy.ox.ac.uk]
- To cite this document: BenchChem. [physical and chemical properties of Glabrocoumarone B]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1252656#physical-and-chemical-properties-of-glabrocoumarone-b\]](https://www.benchchem.com/product/b1252656#physical-and-chemical-properties-of-glabrocoumarone-b)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com